

Isotrak Sources for Nuclear Physics Experiments: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Isotrak

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This technical guide provides a comprehensive overview of Isotrak radioactive sources, manufactured by Eckert & Ziegler, and their applications in nuclear physics experiments. Tailored for researchers, scientists, and professionals in drug development, this document details the characteristics of various Isotrak sources, outlines experimental protocols for their use, and presents this information in a structured and accessible format.

Overview of Isotrak Radioactive Sources

Isotrak sources are a line of high-quality sealed radioactive sources used globally for the calibration and functional testing of radiation detection instrumentation.^[1] These sources are available with a range of radionuclides that emit alpha, beta, or gamma radiation, making them versatile tools for a variety of applications in nuclear physics research and education.^{[2][3]} The sources are manufactured to be traceable to national standards laboratories such as the National Institute of Standards and Technology (NIST) in the USA and the Physikalisch-Technische Bundesanstalt (PTB) in Germany.^[4]

Source Types and Geometries

Isotrak sources are available in several physical forms to accommodate different experimental setups. Common geometries include:

- Point Sources: These sources have the radioactive material confined to a small area, approximating a point for calibration of detectors where geometry is a critical factor.

- Disk Sources: The radioactive material is distributed over a circular area, often used for efficiency calibration of detectors with a larger surface area.
- Rod Sources: These are linear sources, typically used for the calibration of well-type detectors.^[2]
- Large Area Sources: Used for the calibration of contamination monitors and other large-area detectors.

The radioactive material is typically sealed within a robust housing, ensuring safe handling and minimizing the risk of contamination.

Quantitative Data of Common Isotrak Sources

The following tables summarize the key characteristics of commonly used Isotrak sources for alpha, beta, and gamma-emitting radionuclides. This data is essential for selecting the appropriate source for a given experimental application.

Table 1: Common Alpha-Emitting Isotrak Sources

Radionuclide	Half-life	Principal Alpha Energy (MeV)	Typical Activity
Americium-241 (Am-241)	432.2 years	5.486	74 kBq
Plutonium-239 (Pu-239)	24,110 years	5.157	370 Bq
Curium-244 (Cm-244)	18.1 years	5.805	370 Bq

Table 2: Common Beta-Emitting Isotrak Sources

Radionuclide	Half-life	Maximum Beta Energy (MeV)	Typical Activity
Strontium-90 (Sr-90) / Yttrium-90 (Y-90)	28.8 years	0.546 (Sr-90), 2.28 (Y-90)	74 kBq
Carbon-14 (C-14)	5730 years	0.156	Various
Technetium-99 (Tc-99)	211,100 years	0.294	Various

Table 3: Common Gamma-Emitting Isotrak Sources

Radionuclide	Half-life	Principal Gamma Energies (keV)	Typical Activity
Cesium-137 (Cs-137)	30.07 years	661.7	370 kBq
Cobalt-60 (Co-60)	5.27 years	1173.2, 1332.5	74 kBq
Sodium-22 (Na-22)	2.60 years	511, 1274.5	74 kBq
Barium-133 (Ba-133)	10.51 years	81.0, 302.9, 356.0	Various
Europium-152 (Eu-152)	13.54 years	Multiple energies from 121.8 to 1408.0	Various

Experimental Protocols

This section provides detailed methodologies for key experiments utilizing Isotrak sources. These protocols are foundational for many nuclear physics applications.

Energy Calibration of a Gamma-Ray Spectrometer

Objective: To establish a relationship between the channel number of a multichannel analyzer (MCA) and the corresponding gamma-ray energy.

Materials:

- Gamma-ray spectrometer (e.g., NaI(Tl) or HPGe detector)
- Multichannel Analyzer (MCA)

- Set of gamma-emitting Isotrak sources with well-known and distinct gamma-ray energies (e.g., Na-22, Co-60, Cs-137).^[5]
- Source holder for reproducible geometry.

Procedure:

- Setup: Position the detector and connect it to the MCA. Ensure the detector is appropriately shielded to reduce background radiation.
- Background Measurement: Acquire a background spectrum for a duration sufficient to identify background peaks (e.g., from natural radioactivity).
- Source Measurement: Place the first calibration source (e.g., Cs-137) at a fixed and reproducible distance from the detector.
- Data Acquisition: Acquire a spectrum for a time sufficient to obtain a well-defined photopeak with good statistics (low statistical uncertainty).
- Peak Identification: Identify the channel number corresponding to the centroid of the full-energy photopeak.
- Repeat for Other Sources: Repeat steps 3-5 for each of the other calibration sources, ensuring the geometry remains identical.
- Data Analysis: Create a table of known gamma-ray energies and their corresponding peak centroids (channel numbers).
- Calibration Curve: Plot the gamma-ray energy versus the channel number. Perform a linear least-squares fit to the data points. The resulting equation represents the energy calibration for the spectrometer.

Efficiency Calibration of a Gamma-Ray Spectrometer

Objective: To determine the detector's efficiency as a function of gamma-ray energy for a specific source-detector geometry.

Materials:

- Energy-calibrated gamma-ray spectrometer and MCA.
- Set of Isotrak gamma-emitting sources with certified activities and well-known gamma emission probabilities. A mixed radionuclide source is often used for this purpose.[\[2\]](#)
- Source holder for reproducible geometry.

Procedure:

- Setup: Use the same experimental setup as for the energy calibration. The geometry must be identical to the one that will be used for subsequent measurements of unknown sources.
- Data Acquisition: Place a calibration source with a known activity at the defined position and acquire a spectrum. The acquisition time should be long enough to achieve good statistics for all major photopeaks.
- Peak Analysis: For each photopeak of interest, determine the net peak area (total counts in the peak minus the background continuum).
- Efficiency Calculation: The experimental efficiency (

ϵ

) for each gamma-ray energy is calculated using the following formula:

$$\epsilon = N / (A * P\gamma * t) \epsilon = N / (A * P\gamma * t)$$

where:

- N is the net peak area (counts)
- A is the activity of the source (Bq), corrected for decay to the measurement date
- P

γ

is the probability of the gamma-ray emission per decay

- t is the live time of the measurement (seconds)
- Efficiency Curve: Plot the calculated efficiency as a function of gamma-ray energy. This curve can then be used to determine the activity of an unknown source by measuring the count rate of its emitted gamma rays.

Alpha Spectroscopy and Energy Loss Measurement

Objective: To measure the energy spectrum of an alpha-emitting source and determine the energy loss of alpha particles in a medium (e.g., air or thin foils).

Materials:

- Alpha spectrometer (e.g., silicon surface barrier detector) in a vacuum chamber.
- Preamplifier, amplifier, and MCA.
- Isotrak alpha-emitting source (e.g., Am-241).
- Thin foils of known thickness (optional, for energy loss in solids).

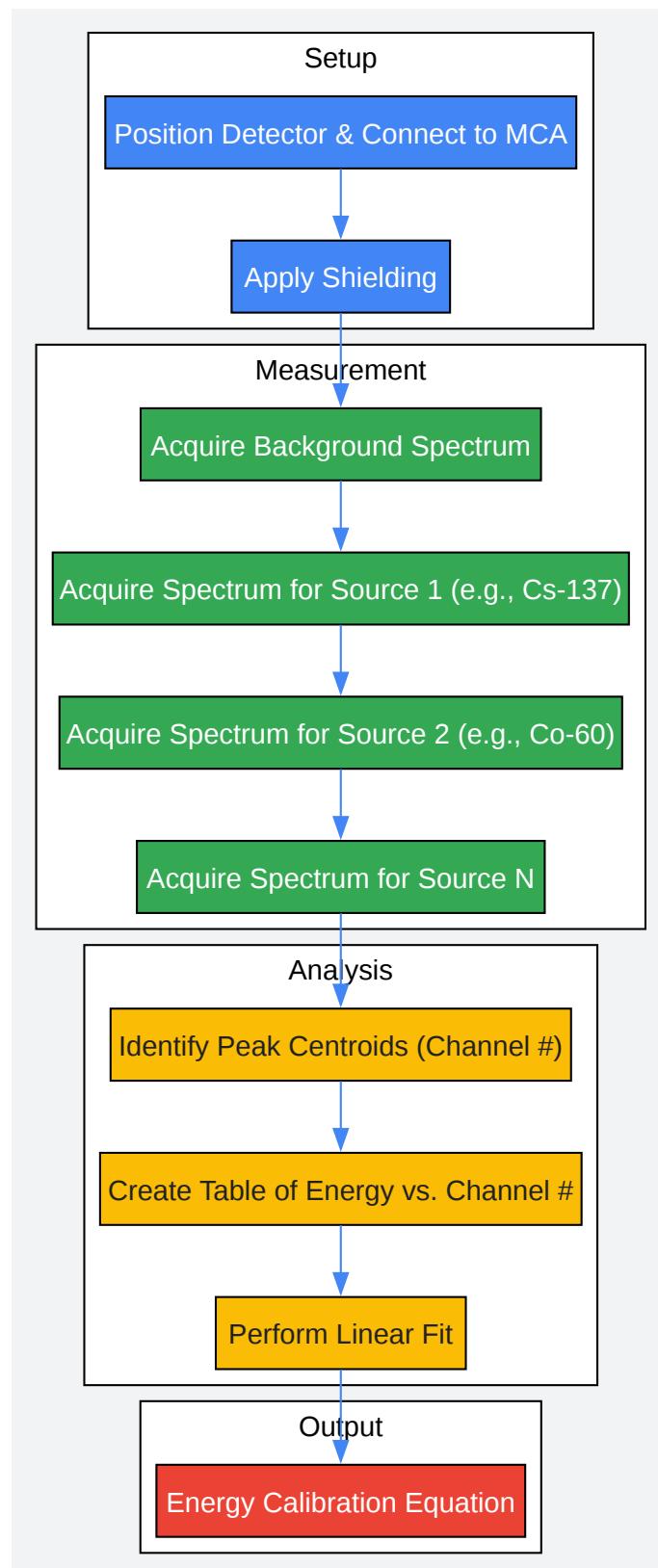
Procedure:

- Setup: Place the alpha source in the vacuum chamber at a fixed distance from the detector.
- Evacuation: Evacuate the chamber to minimize energy loss of alpha particles in the air.
- Energy Calibration: Acquire a spectrum of a source with a well-known alpha energy (e.g., Am-241 at 5.486 MeV) to perform an energy calibration of the spectrometer.
- Energy Loss in Air (Optional):
 - Slowly introduce air into the chamber, recording the pressure.
 - Acquire a spectrum at several different pressures.
 - Observe the shift in the alpha peak to lower energies as the pressure increases.
 - Plot the energy loss as a function of air pressure (or density).

- Energy Loss in Foils (Optional):
 - Place a thin foil of a known material and thickness between the source and the detector.
 - Acquire a spectrum and determine the energy of the alpha particles after passing through the foil.
 - The difference between the initial and final energies is the energy loss in the foil.

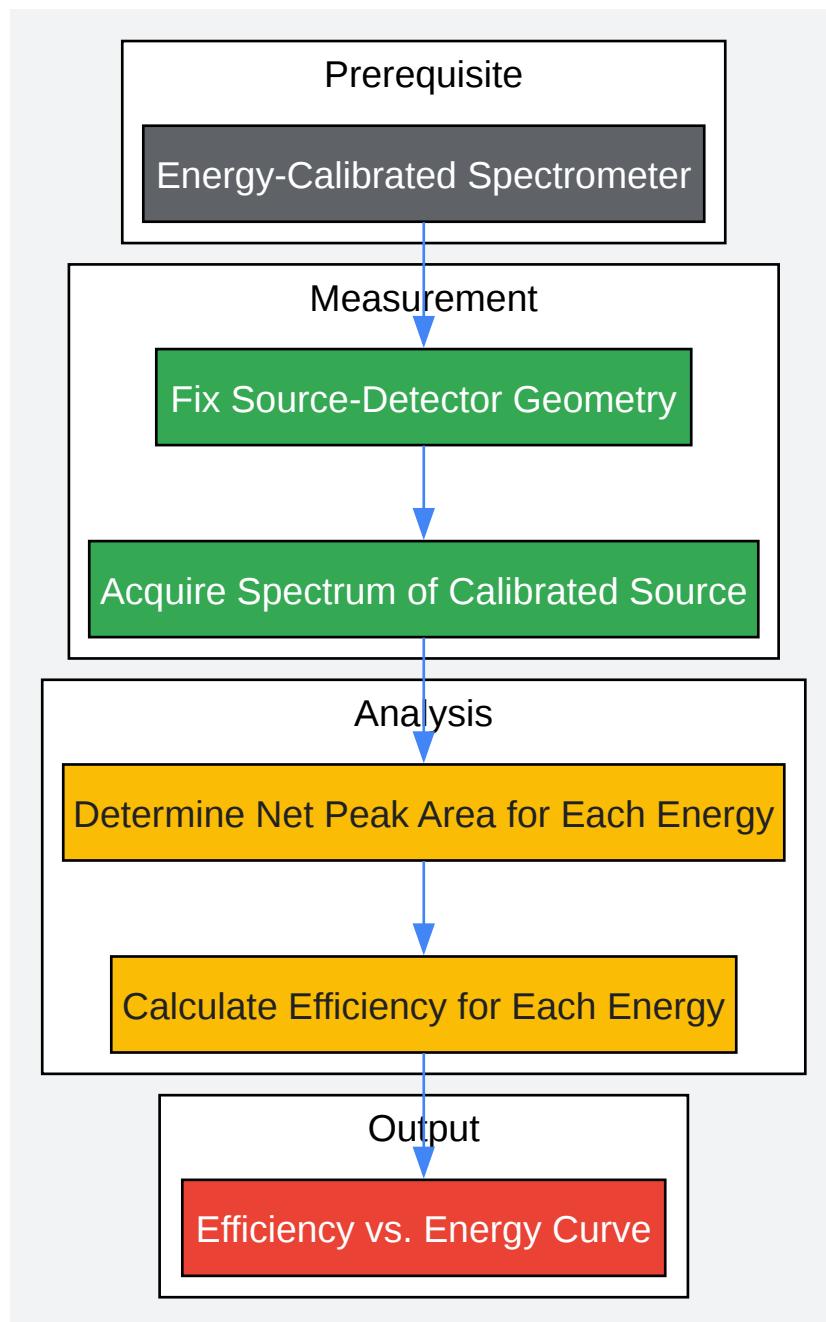
Visualization of Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for the energy calibration of a gamma-ray spectrometer.



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Caption: Workflow for the efficiency calibration of a gamma-ray spectrometer.

Advanced Applications in Nuclear Physics Research

Beyond detector calibration, Isotrak sources serve as crucial tools in more advanced research applications.

Validation of Monte Carlo Simulations

In computational nuclear physics, Monte Carlo codes such as MCNP and Geant4 are used to model radiation transport and detector response. Isotrak sources with well-characterized activities and emission spectra are essential for the experimental validation of these simulations. By comparing the simulated detector response to a measured spectrum from an Isotrak source, researchers can verify the accuracy of their physics models and geometric descriptions of the experimental setup.

Nuclear Decay Scheme Studies

High-resolution gamma-ray spectroscopy using precisely calibrated detectors allows for the detailed study of nuclear decay schemes. While Isotrak sources are typically common, long-lived isotopes, they can be used to refine the energy and intensity values of gamma-ray transitions. Furthermore, they can be used in coincidence measurements to investigate the relationships between different radiations emitted during a decay cascade.

Teaching and Training

Isotrak sources are widely used in educational settings to demonstrate the fundamental principles of radioactivity, including the nature of alpha, beta, and gamma radiation, half-life, and radiation shielding.^[6] Their sealed construction and relatively low activities make them safe for hands-on experiments by students.

Safety and Handling

Proper handling of radioactive sources is paramount to ensure safety. Key safety protocols include:

- ALARA Principle: All work with radioactive sources should adhere to the principle of "As Low As Reasonably Achievable" for radiation exposure. This involves minimizing handling time, maximizing distance from the source, and using appropriate shielding.
- Source Integrity: Regularly inspect sources for any signs of damage. A wipe test should be performed periodically to check for any leakage of radioactive material.
- Storage: When not in use, sources should be stored in a designated, shielded, and secure location.

- Personal Protective Equipment (PPE): While the external dose from many Isotrak sources is low, appropriate PPE, such as gloves, should be worn to prevent contamination in the unlikely event of a source leak.
- Licensing: The possession and use of radioactive sources are subject to regulatory control. Ensure that all activities are covered by a valid radioactive materials license.[\[7\]](#)

This guide provides a foundational understanding of the use of Isotrak sources in nuclear physics experiments. For specific research applications, it is crucial to consult detailed literature and adhere to all institutional and regulatory safety guidelines.

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